

stability of 4-Methyl-2-oxovaleric acid in solution and storage conditions

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Compound of Interest

Compound Name: 4-Methyl-2-oxovaleric acid

Cat. No.: B1197145

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Technical Support Center: 4-Methyl-2-oxovaleric acid

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **4-Methyl-2-oxovaleric acid** (also known as α -ketoisocaproic acid) in solution.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for neat **4-Methyl-2-oxovaleric acid**?

A1: For long-term storage, neat **4-Methyl-2-oxovaleric acid** should be stored at -20°C .^[1] For shorter periods, refrigeration at $2-8^{\circ}\text{C}$ is also acceptable.^[1] The compound is hygroscopic, so it is crucial to keep the container tightly sealed in a dry and well-ventilated place to prevent moisture absorption.^[2]

Q2: How should I prepare and store stock solutions of **4-Methyl-2-oxovaleric acid**?

A2: Stock solutions are typically prepared in organic solvents such as ethanol, DMSO, or dimethylformamide (DMF). For storage, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to six months or at -20°C for up to one month.^[1]

Q3: What is the stability of **4-Methyl-2-oxovaleric acid** in aqueous solutions?

A3: There is limited quantitative data on the long-term stability of **4-Methyl-2-oxovaleric acid** in aqueous solutions. It is generally recommended to prepare aqueous solutions fresh for each experiment and avoid storing them for more than one day. If short-term storage is necessary, it is advisable to keep the solution at 2-8°C. For critical applications, it is recommended to perform a stability study under your specific experimental conditions.

Q4: Can I use **4-Methyl-2-oxovaleric acid** in cell culture experiments? What is its stability in cell culture media?

A4: Yes, **4-Methyl-2-oxovaleric acid** is used in cell culture experiments.[3][4] While specific stability data in various cell culture media is not readily available, published studies have reported its use in incubations lasting from a few hours up to 72 hours.[3] For experiments of longer duration, it may be necessary to replenish the media with freshly prepared **4-Methyl-2-oxovaleric acid** to maintain the desired concentration. It is best practice to prepare the complete medium containing **4-Methyl-2-oxovaleric acid** immediately before use.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of 4-Methyl-2-oxovaleric acid in solution.	Prepare fresh aqueous solutions for each experiment. For stock solutions in organic solvents, use aliquots to avoid freeze-thaw cycles. Consider performing a pilot stability test under your specific experimental conditions (buffer, pH, temperature).
Precipitate formation in concentrated stock solutions	Limited solubility or instability at high concentrations.	Ensure the concentration does not exceed the solubility limit in the chosen solvent. Gentle warming and sonication may aid dissolution.[5] If precipitation occurs upon storage, it may indicate degradation or saturation at lower temperatures.
Loss of biological activity	Instability of the compound under experimental conditions (e.g., high temperature, extreme pH).	Review your experimental protocol to identify potential sources of degradation. If possible, conduct experiments at a lower temperature or adjust the pH of your buffers.
Unexpected peaks in analytical chromatography	Presence of degradation products.	If using an analytical technique like HPLC, the appearance of new peaks over time can indicate degradation. A stability-indicating analytical method should be used to separate the parent compound from any degradants.

Data Presentation

Table 1: Recommended Storage Conditions for **4-Methyl-2-oxovaleric Acid**

Form	Storage Temperature	Recommended Duration	Key Considerations
Neat Compound	-20°C	≥ 2-4 years	Keep container tightly sealed, protect from moisture.[1]
2-8°C	Short-term	Keep container tightly sealed, protect from moisture.[1]	
Stock Solution in Organic Solvent	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.[1]
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[1]	
Aqueous Solution	2-8°C	≤ 24 hours	Prepare fresh before use.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in an Organic Solvent

- Materials: **4-Methyl-2-oxovaleric acid**, anhydrous ethanol (or DMSO, DMF), appropriate personal protective equipment (PPE), sterile microcentrifuge tubes.
- Procedure:
 - Under a chemical fume hood, weigh the desired amount of **4-Methyl-2-oxovaleric acid**.
 - Add the appropriate volume of anhydrous ethanol (or other organic solvent) to achieve the desired stock concentration.
 - Vortex gently until the solid is completely dissolved.

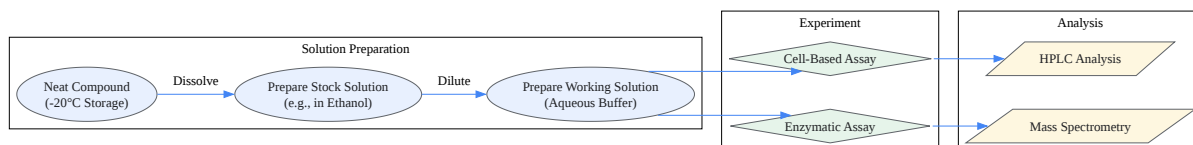
4. Aliquot the stock solution into single-use, sterile microcentrifuge tubes.
5. Label the tubes clearly with the compound name, concentration, solvent, and date of preparation.
6. Store the aliquots at -20°C or -80°C as recommended.

Protocol 2: General Guideline for a Short-Term Aqueous Stability Assessment

This is a general guideline and should be adapted to specific experimental needs.

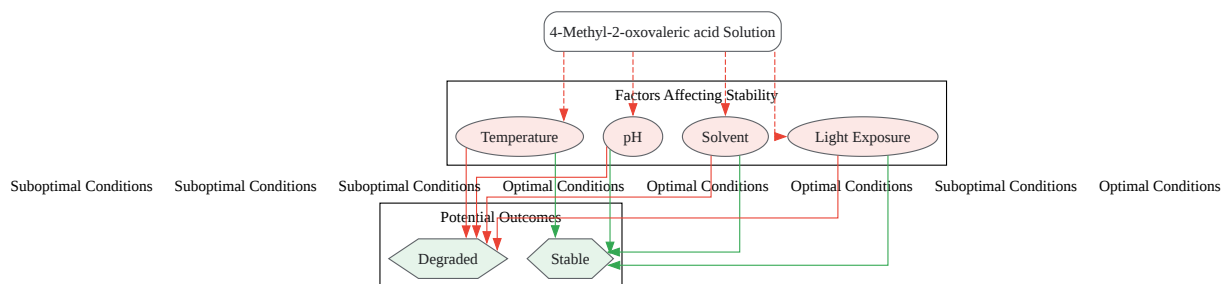
- Materials: **4-Methyl-2-oxovaleric acid**, aqueous buffer of interest (e.g., PBS, pH 7.4), analytical instrument for quantification (e.g., HPLC-UV).
- Procedure:
 1. Prepare a fresh solution of **4-Methyl-2-oxovaleric acid** in the aqueous buffer at the desired concentration.
 2. Immediately after preparation ($T=0$), take a sample and analyze its concentration using a validated analytical method.
 3. Store the solution under the desired experimental conditions (e.g., room temperature, 4°C , 37°C).
 4. At predetermined time points (e.g., 1, 2, 4, 8, 24 hours), withdraw samples and analyze the concentration of **4-Methyl-2-oxovaleric acid**.
 5. Plot the concentration of **4-Methyl-2-oxovaleric acid** versus time to assess its stability under the tested conditions. A significant decrease in concentration indicates degradation.

Visualizations



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Caption: A typical experimental workflow involving **4-Methyl-2-oxovaleric acid**.



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Caption: Logical relationships influencing the stability of **4-Methyl-2-oxovaleric acid** in solution.

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References

- 1. 4-Methyl-2-oxovaleric acid = 98.0 T 816-66-0 [sigmaaldrich.com]
- 2. Alpha-ketoisocaproic acid increases phosphorylation of intermediate filament proteins from rat cerebral cortex by mechanisms involving Ca²⁺ and cAMP - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The metabolic effect of α -ketoisocaproic acid: in vivo and in vitro studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Ketoisocaproic acid, a metabolite of leucine, suppresses insulin-stimulated glucose transport in skeletal muscle cells in a BCAT2-dependent manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
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